

Omipalisib gene expression profile RNA-seq validation

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Compound Focus: Omipalisib

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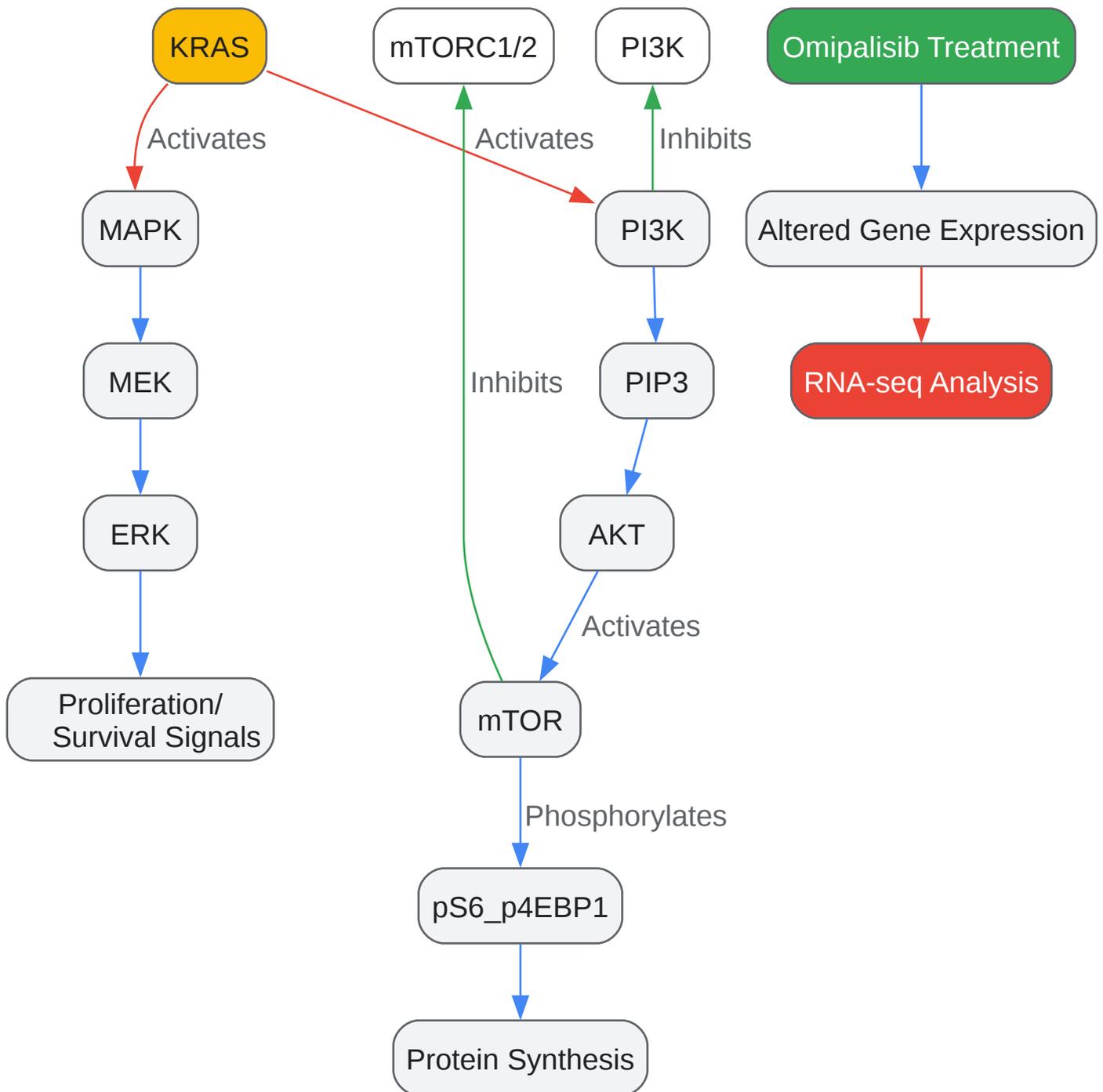
Omipalisib's Mechanism and Key Signaling Pathways

Omipalisib (GSK2126458) is a potent, selective, and reversible ATP-competitive inhibitor. Its primary targets and mechanism of action are summarized below [1] [2].

Target Profile of Omipalisib

Target Category	Specific Targets
PI3K Isoforms	p110 α , p110 β , p110 γ , p110 δ [3] [1]
mTOR Complexes	mTORC1 and mTORC2 [3] [1]

The diagram below illustrates the signaling pathways targeted by **Omipalisib** and the consequential effects on gene expression that can be measured by RNA-seq.



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Experimental Protocols for RNA-seq Validation

The table below outlines the core methodology for using RNA-seq to investigate **Omipalisib**'s effects, synthesized from a study on Esophageal Squamous Cell Carcinoma (ESCC) [1].

RNA-seq Workflow for Profiling Omipalisib Response

Protocol Step	Key Details from ESCC Study [1]
1. Cell Treatment	Treat cells (e.g., KYSE150 line) with vehicle (DMSO) or 1 μ M Omipalisib for 8 hours.
2. RNA Extraction	Harvest cells by trypsinization. Isolate total RNA.
3. Library Prep & Sequencing	Send RNA samples for sequencing (e.g., BGI Genomics). Align clean reads to a reference genome (e.g., GRCh38).
4. Data Analysis	Calculate gene expression levels (e.g., FPKM). Identify DEGs with fold change ≥ 2 and adjusted p-value ≤ 0.001 .
5. Bioinformatics Validation	Perform Gene Set Enrichment Analysis (GSEA) and KEGG pathway enrichment analysis on DEGs.

Supporting Functional Data from Other Assays

While a full RNA-seq profile was not located, other experiments strongly support its impact on cancer cell proliferation and survival. The table below shows quantitative data from an ESCC study [1].

Functional Effects of Omipalisib in ESCC Models

Assay Type	Cell Line / Model	Key Finding / Measurement
Cell Viability (MTT)	Panel of ESCC cell lines	Dose-dependent reduction; EC50 values calculated.
Clone Formation	ESCC cell lines	Significant reduction in colonies after 72h treatment.
Cell Cycle (Flow Cytometry)	ESCC cell lines	Induced G0/G1 phase arrest at 24h (20-160 nM doses).

Assay Type	Cell Line / Model	Key Finding / Measurement
Apoptosis (Flow Cytometry)	ESCC cell lines	Increased apoptosis after 72h treatment with 160 nM.
In Vivo Tumor Growth	Mouse xenograft model	Significant suppression of tumor growth.

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References

1. Omipalisib Inhibits Esophageal Squamous Cell Carcinoma ... [pmc.ncbi.nlm.nih.gov]
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